

Essential Safety and Logistical Information for Handling LIMKi3

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Compound of Interest

Compound Name: LIMKi3

Cat. No.: B608576

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For researchers, scientists, and drug development professionals working with the potent LIM kinase inhibitor, **LIMKi3**, a comprehensive understanding of safety and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **LIMKi3** is the foundation of safe handling. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Weight	431.29 g/mol
Formula	C ₁₇ H ₁₄ Cl ₂ F ₂ N ₄ OS
Appearance	Beige powder
Purity	≥98% (HPLC)
Solubility	Soluble in DMSO to 100 mM
CAS Number	1338247-35-0

Personal Protective Equipment (PPE)

Due to its potent biological activity, appropriate personal protective equipment must be worn at all times when handling **LIMKi3**. The following table outlines the recommended PPE.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant nitrile gloves. Double gloving is recommended.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	A buttoned, knee-length laboratory coat.
Respiratory Protection	Respirator	A NIOSH-approved respirator may be necessary if handling large quantities or if there is a risk of aerosolization. Consult your institution's safety officer.

Experimental Protocols: Safe Handling and Disposal

Adherence to strict procedural guidelines is critical to minimize exposure and ensure a safe laboratory environment.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store **LIMKi3** at +4°C in a tightly sealed container.
- Keep in a designated, well-ventilated, and secure area away from incompatible materials.

Preparation of Stock Solutions

- All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood.

- To prepare a stock solution, use a calibrated balance to weigh the desired amount of **LIMKi3** powder.
- Slowly add the desired volume of DMSO to the powder to achieve the target concentration. For example, to prepare a 10 mM stock solution, dissolve 4.31 mg of **LIMKi3** in 1 mL of DMSO.
- Ensure the solution is fully dissolved before use. Gentle vortexing may be applied.

Working with LIMKi3 in Experiments

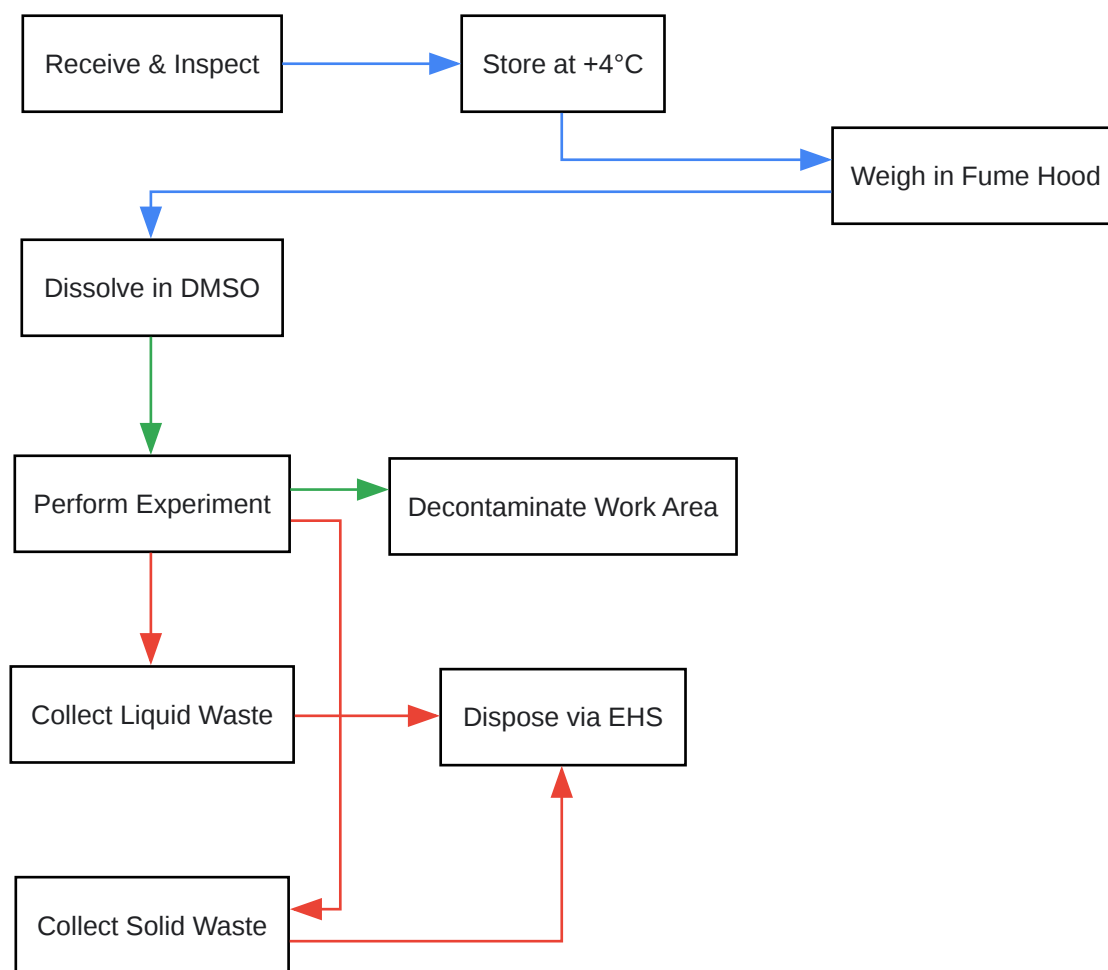
- Always wear the appropriate PPE as outlined in the table above.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- After handling, wash hands thoroughly with soap and water.
- Decontaminate all work surfaces with an appropriate cleaning agent (e.g., 70% ethanol) after each use.

Disposal Plan

- Solid Waste: Unused **LIMKi3** powder and any materials grossly contaminated with the solid (e.g., weigh boats, spatulas) should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Solutions containing **LIMKi3** and contaminated consumables (e.g., pipette tips, tubes) should be collected in a separate, clearly labeled hazardous waste container for liquid chemical waste.
- Disposal Method: All **LIMKi3** waste must be disposed of as hazardous chemical waste through your institution's environmental health and safety (EHS) office. Do not dispose of **LIMKi3** down the drain or in the regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **LIMKi3**, from receipt to disposal.



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Caption: Workflow for the safe handling of **LIMKi3**.

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